

Unveiling the Molecular Architecture of Podocarpusflavone B: A Technical Guide

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Compound of Interest

Compound Name: Podocarpusflavone B

Cat. No.: B017318

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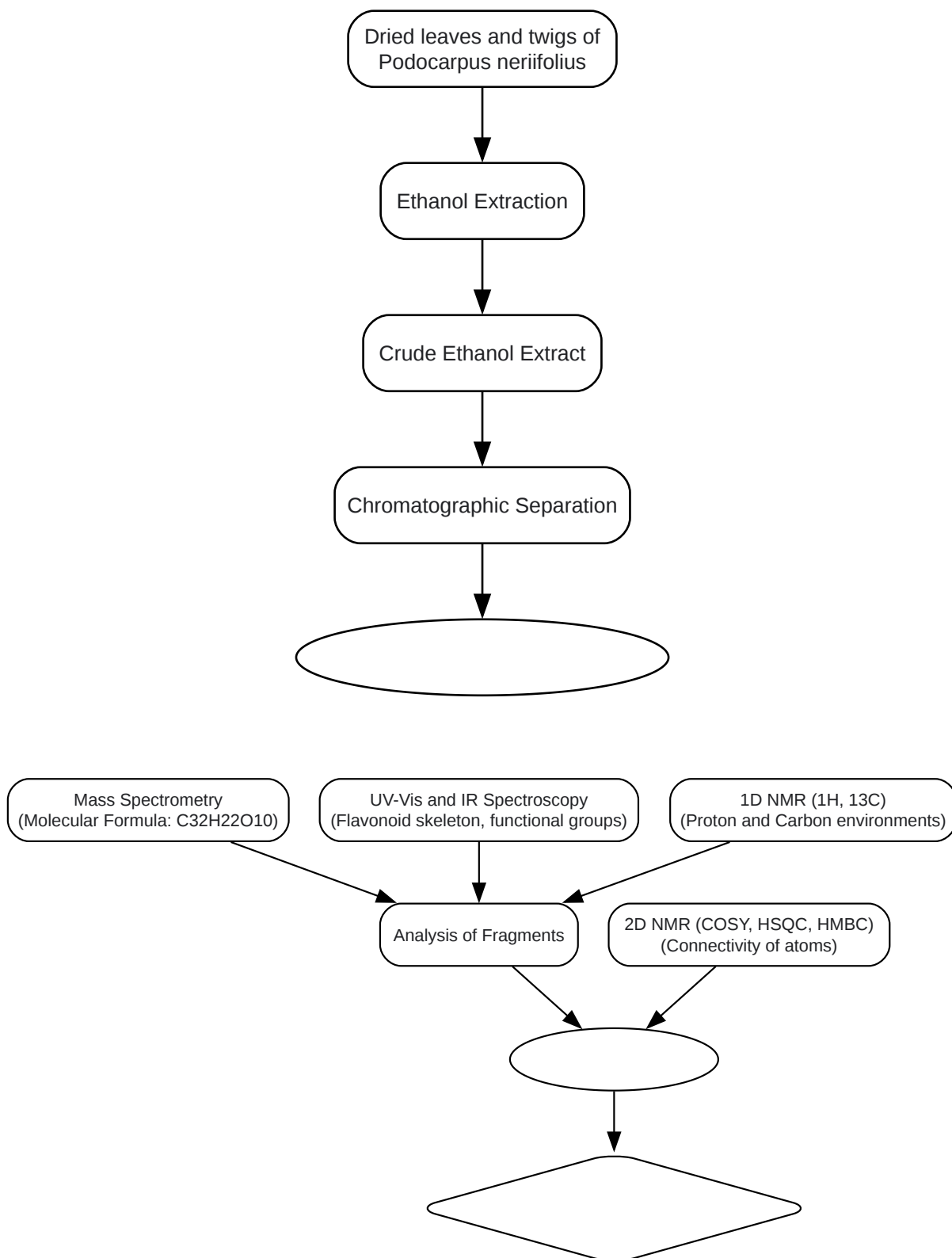
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure elucidation of **Podocarpusflavone B**, a naturally occurring biflavonoid. This document details the isolation of the compound and the spectroscopic techniques utilized to determine its intricate molecular structure, presenting the data in a clear and accessible format for researchers, scientists, and professionals in the field of drug development.

Isolation of Podocarpusflavone B

Podocarpusflavone B was first isolated from the leaves and twigs of *Podocarpus neriifolius* D. Don. The isolation procedure involves the extraction of the plant material with ethanol. This crude extract is then subjected to a series of chromatographic separations to isolate the individual compounds.

The general workflow for the isolation and purification of **Podocarpusflavone B** is as follows:



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